

Personal protective equipment for handling 4-Iodo-2,3-dimethylphenol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Iodo-2,3-dimethylphenol

Cat. No.: B101308

[Get Quote](#)

Essential Safety and Handling Guide for 4-Iodo-2,3-dimethylphenol

This guide provides critical safety and logistical information for the handling and disposal of **4-Iodo-2,3-dimethylphenol**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical.

Chemical Properties and Hazards

4-Iodo-2,3-dimethylphenol is an aromatic iodine compound. While a specific Safety Data Sheet (SDS) for this compound is not readily available, data from structurally similar compounds, such as 2,3-dimethylphenol and other halogenated phenols, indicate that it should be handled with care. Phenols are known to be toxic and corrosive.^{[1][2]} They can cause severe skin burns and eye damage. Due to the presence of iodine, this compound is classified as a halogenated organic compound.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₈ H ₉ IO	[3] [4] [5]
Molecular Weight	248.06 g/mol	[3] [5] [6]
CAS Number	17938-69-1	[3] [4] [5]
Appearance	Solid (assumed)	General knowledge
Storage	4°C, protect from light, stored under nitrogen. [5]	[5]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential when handling **4-Iodo-2,3-dimethylphenol** to prevent skin and respiratory exposure.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile or neoprene gloves is recommended. For prolonged contact, heavy-duty butyl rubber or Viton gloves are advised.[7][8]	Phenols can penetrate standard latex gloves.[1] Double gloving provides an extra layer of protection against tears and permeation.
Eye and Face Protection	ANSI Z87.1-compliant safety glasses with side shields are mandatory. A full-face shield should be worn when there is a splash hazard.[1][8]	Protects against splashes and airborne particles that could cause severe eye damage.
Body Protection	A flame-resistant lab coat worn over long-sleeved clothing and long pants. A chemical-resistant apron (butyl rubber or neoprene) is required when handling larger quantities or when there is a significant splash risk.[7][8]	Provides a barrier against skin contact and contamination of personal clothing.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge is necessary if handling the compound outside of a certified chemical fume hood or if dust is generated.[9]	Protects against inhalation of toxic vapors or dust particles.

Experimental Protocols: Handling and Disposal

Handling Protocol:

- Engineering Controls: All handling of **4-Iodo-2,3-dimethylphenol**, including weighing and transfers, must be conducted in a certified chemical fume hood to minimize inhalation exposure.[1]

- Personal Protective Equipment (PPE) Donning: Before entering the designated handling area, don all required PPE as specified in the table above.
- Weighing and Transfer:
 - Use a tared weigh boat or glassine paper to weigh the solid compound.
 - Avoid generating dust. If the compound is a fine powder, use a spatula carefully.
 - When transferring to a reaction vessel, do so slowly and carefully to prevent splashing or aerosolization.
- Spill Management:
 - In case of a small spill, absorb the material with an inert absorbent like vermiculite or sand. [\[10\]](#)
 - Collect the contaminated absorbent into a sealed, labeled container for hazardous waste disposal. [\[11\]](#)
 - For larger spills, evacuate the area and contact the Environmental Health and Safety (EHS) department immediately. [\[11\]](#)

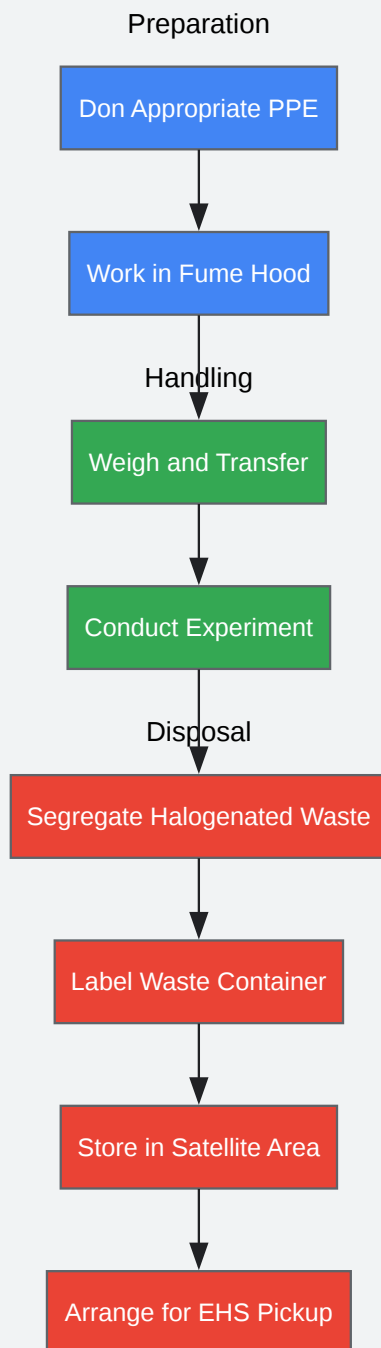
Disposal Protocol:

- Waste Segregation: All waste containing **4-Iodo-2,3-dimethylphenol** must be segregated as "Halogenated Organic Waste." [\[11\]](#) This includes:
 - Unused or expired chemical.
 - Contaminated labware (e.g., pipette tips, gloves, weigh boats).
 - Residues from reaction vessels.
- Container Management:
 - Use a designated, leak-proof, and chemically compatible container with a secure screw-top cap for all halogenated organic waste. [\[11\]](#)

- The container must be clearly labeled "Hazardous Waste: Halogenated Organic Compounds" and list all contents.[\[11\]](#)
- Storage: Store the waste container in a designated satellite accumulation area within the laboratory, away from incompatible materials.[\[11\]](#)
- Final Disposal: Arrange for the collection of the hazardous waste container by the institution's EHS department or a licensed hazardous waste disposal service.[\[11\]](#)

Logical Workflow for Handling and Disposal

Workflow for Handling and Disposal of 4-Iodo-2,3-dimethylphenol



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **4-Iodo-2,3-dimethylphenol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. twu.edu [twu.edu]
- 2. fishersci.com [fishersci.com]
- 3. 4-Iodo-2,3-dimethylphenol | C₈H₉IO | CID 19813555 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-Iodo-2,3-dimethylphenol | CAS 17938-69-1 | Chemical-Suppliers [chemical-suppliers.eu]
- 5. chemscene.com [chemscene.com]
- 6. 4-Iodo-2,6-dimethylphenol | C₈H₉IO | CID 555318 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Appendix P - Phenol First Aid Guide and PPE | Environment, Health and Safety [ehs.cornell.edu]
- 8. ehs.yale.edu [ehs.yale.edu]
- 9. petrochemistry.eu [petrochemistry.eu]
- 10. PHENOL FIRST AID and personal protective equipment [protocols.io]
- 11. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 4-Iodo-2,3-dimethylphenol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101308#personal-protective-equipment-for-handling-4-iodo-2-3-dimethylphenol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com